

Suvecaltamide IUPAC name and chemical properties

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Compound of Interest

Compound Name: Suvecaltamide

Cat. No.: B1676635

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An In-depth Technical Guide to Suvecaltamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Suvecaltamide** (also known as JZP385, MK-8998, and CX-8998), an investigational small molecule drug. This document details its chemical properties, mechanism of action, and relevant experimental protocols, presenting a thorough resource for professionals in the field of drug development and neuroscience.

Chemical Properties and Identification

Suvecaltamide is a novel compound with specific physicochemical characteristics that are crucial for its development as a therapeutic agent.

Identifier	Value	Source
IUPAC Name	2-(4-propan-2-ylphenyl)-N-[(1R)-1-[5-(2,2,2-trifluoroethoxy)-2-pyridinyl]ethyl]acetamide	[1]
Synonyms	JZP385, MK-8998, CX-8998	[1][2][3]
CAS Number	953778-58-0	[1]
ChEMBL ID	CHEMBL1684950	[3]
DrugBank ID	DB19139	[2]

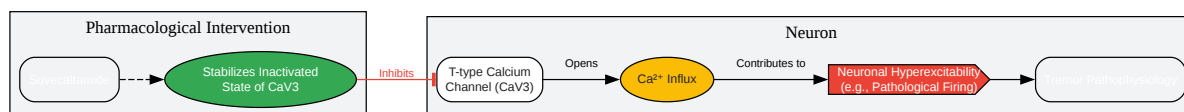
Physicochemical Property	Value	Source
Molecular Formula	C ₂₀ H ₂₃ F ₃ N ₂ O ₂	[1][3]
Molecular Weight	380.41 g/mol	[1][2][3]
Monoisotopic Mass	380.171162478 Da	[2]

Mechanism of Action: T-Type Calcium Channel Modulation

Suvecaltamide is a first-in-class, selective modulator of T-type calcium channels (CaV3).[4] These channels, including subtypes CaV3.1, CaV3.2, and CaV3.3, are low-voltage activated calcium channels that play a critical role in regulating neuronal excitability and oscillatory activity.[5][6] They are highly expressed in brain regions associated with the pathophysiology of movement disorders like essential tremor and Parkinson's disease.[5]

Suvecaltamide's mechanism is state-dependent, meaning it preferentially binds to and stabilizes the inactivated state of the CaV3 channels.[5] This action reduces the channels' activity, particularly under conditions of neuronal hyperexcitability that are thought to underlie tremor.[7] Preclinical studies have shown that **suvecaltamide** inhibits all three CaV3 subtypes with low nanomolar potency and is significantly more selective for the inactivated channel state.

[5] This selective modulation of hyperexcitable neuronal firing, while sparing normal signaling, may contribute to a more favorable clinical profile.[7]



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Mechanism of Action of **Suvecaltamide**.

Experimental Protocols

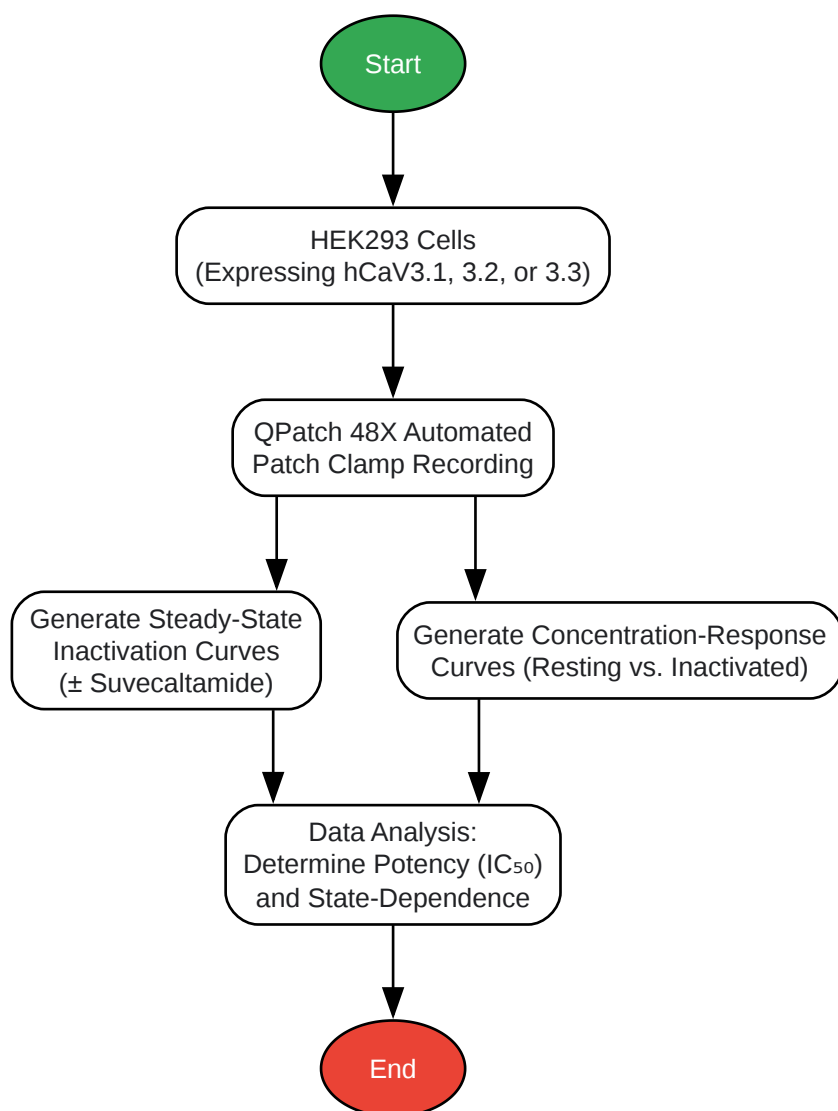
The following sections detail key preclinical and clinical experimental methodologies used to characterize **Suvecaltamide**.

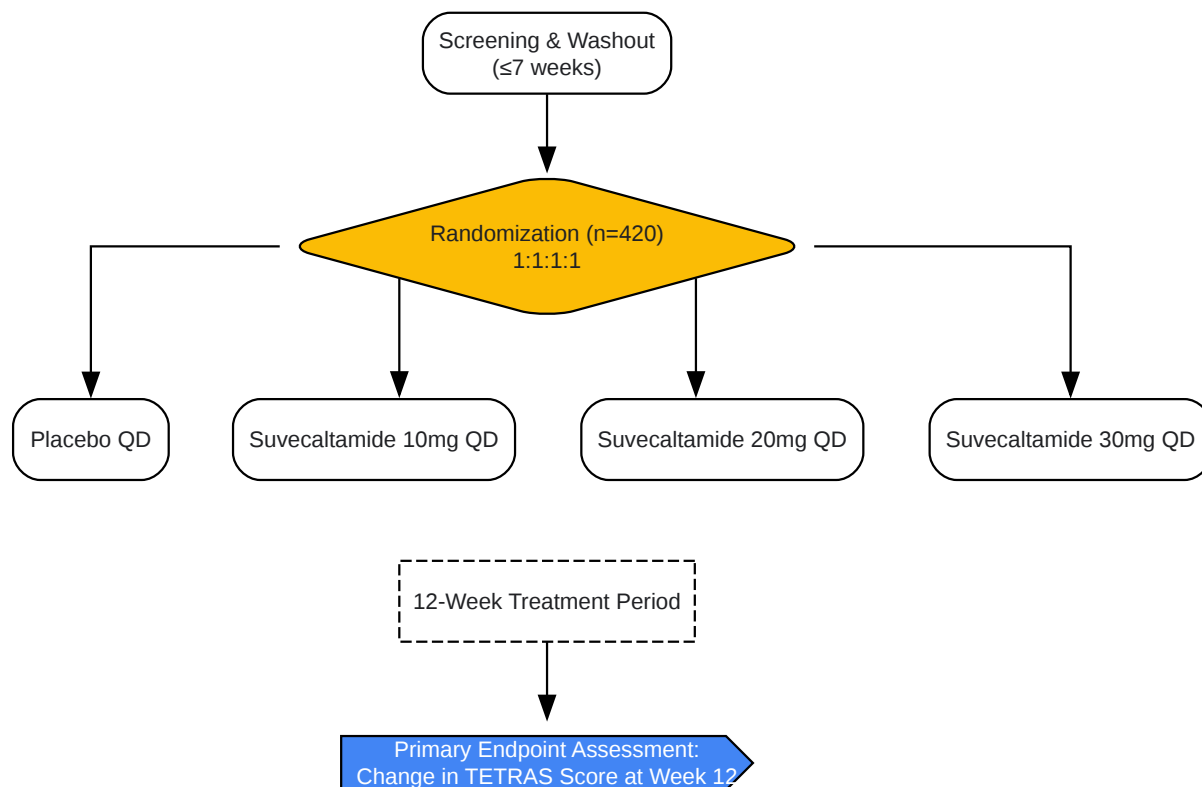
Objective: To characterize the pharmacology of **Suvecaltamide** on T-type calcium channel (CaV3) subtypes.[5]

Methodology:

- Cell Lines: HEK293 cells stably overexpressing human CaV3.1, CaV3.2, or CaV3.3 were used.[5]
- Electrophysiology: Whole-cell currents were recorded using a QPatch 48X automated patch clamp system.[5]
- Experimental Conditions:
 - Steady-state inactivation curves were generated for each CaV3 subtype in the presence and absence of **Suvecaltamide**. [5]
 - Concentration-response curves were determined using protocols designed to enrich for either the resting or the inactivated states of the channels.[5]

- Analysis: The data was analyzed to determine the potency (IC_{50}) and state-dependence of **Suvecaltamide**'s inhibitory effects on each CaV3 subtype. **Suvecaltamide** was found to hyperpolarize the midpoint of voltage-dependent channel inactivation by -6 to -18 mV for all subtypes.[5]





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References

- 1. Suvecaltamide | C₂₀H₂₃F₃N₂O₂ | CID 24765479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Compound: SUVECALTAMIDE (ChEMBL1684950) - ChEMBL [ebi.ac.uk]
- 4. Suvecaltamide - Merck & Co - AdisInsight [adisinsight.springer.com]
- 5. mdsabstracts.org [mdsabstracts.org]

- 6. mdpi.com [mdpi.com]
- 7. suvecaltamide (JZP385) / Jazz, Merck (MSD) [delta.larvol.com]
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